

Structural Analysis & Comparative Guide: Methyl 4-nitrothiophene-2-carboxylate Derivatives

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Compound of Interest

Compound Name: *Methyl 4-nitrothiophene-2-carboxylate*
CAS No.: *24647-78-7*
Cat. No.: *B1310769*

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Content Type: Technical Comparison Guide Target Audience: Medicinal Chemists, Crystallographers, and Materials Scientists.

Executive Summary: The Thiophene Advantage

In the realm of drug design and organic electronics, the substitution of a phenyl ring with a thiophene moiety—bioisosterism—is a critical strategy. This guide provides an in-depth structural analysis of **Methyl 4-nitrothiophene-2-carboxylate**, comparing its crystallographic "performance" (packing efficiency, intermolecular interactions, and conformational stability) against its benzene analogue (Methyl 4-nitrobenzoate) and its regioisomer (Methyl 5-nitrothiophene-2-carboxylate).

Key Finding: The sulfur atom in the thiophene ring introduces unique chalcogen bonding ($S\cdots O$) and modified

-stacking geometries not present in benzene analogues, often resulting in higher density crystal packing and distinct solubility profiles.

Comparative Structural Metrics

The following table synthesizes crystallographic data trends for nitro-thiophene carboxylates compared to standard benzoate alternatives.

Table 1: Structural Performance Comparison

Feature	Methyl 4-nitrothiophene-2-carboxylate (Target)	Methyl 4-nitrobenzoate (Benzene Isostere)	Methyl 5-nitrothiophene-2-carboxylate (Isomer)
Space Group	Typically P2 ₁ /c or P-1 (Centrosymmetric)	P2 ₁ /c (Monoclinic)	P2 ₁ /n (Monoclinic)
Ring Planarity	High (S-atom allows varying torsion)	Rigid Planar	High
Nitro Twist Angle	~3–8° (Low steric hindrance at C3/C5)	~7.3° (Steric clash with ortho-H)	< 2° (Linear conjugation path)
Primary Interaction	- Stacking + S...O Chalcogen Bond	- Stacking + C-H...O	Strong Head-to-Tail Dipole
Packing Coefficient	High (Sulfur atom radius ~1.80 Å)	Moderate	Moderate
Application	Bioisostere (Metabolic stability)	Standard Reference	NLO Materials (Push-pull)

“

Note on Causality: The reduced steric bulk of the 5-membered thiophene ring compared to the 6-membered benzene ring allows the nitro group at position 4 to adopt a more coplanar conformation with the ring, maximizing conjugation and internal charge transfer (ICT).

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality single crystals suitable for X-ray diffraction (XRD), a self-validating purification and growth protocol is required.

Synthesis Workflow (Brief)

The target compound is typically synthesized via the nitration of methyl thiophene-2-carboxylate.

- Reagents: Fuming

,

, Acetic Anhydride.

- Critical Step: Temperature control at -10°C is vital to prevent dinitration or hydrolysis of the ester group.

Crystallization Protocol (The "Performance" Step)

Crystal quality is the limiting factor in resolution. We recommend a Binary Solvent Vapor Diffusion method over simple evaporation to minimize defects.

Protocol:

- Dissolution: Dissolve 20 mg of crude **Methyl 4-nitrothiophene-2-carboxylate** in 2 mL of Acetone (good solubility, moderate vapor pressure).

- Filtration: Pass through a 0.45 μm PTFE syringe filter into a narrow inner vial. Why: Removes nucleation sites (dust) that cause polycrystallinity.
- Diffusion Setup: Place the inner vial (uncapped) inside a larger jar containing 10 mL of n-Hexane (antisolvent).
- Equilibration: Seal the outer jar and store at 4°C in a vibration-free environment.
- Harvest: Crystals appear within 48-72 hours.

Workflow Visualization

The following diagram outlines the logical flow from synthesis to structural validation.



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Caption: Optimized workflow for obtaining diffraction-quality crystals of nitrothiophene derivatives.

In-Depth Structural Analysis

This section analyzes the intermolecular forces that dictate the "performance" (stability and density) of the crystal lattice.

The "Sulfur Effect" (S $\cdots$ O Interactions)

Unlike benzene derivatives, thiophene compounds exhibit Chalcogen Bonding. The sulfur atom acts as a weak Lewis acid (σ -hole donor) interacting with the Lewis basic oxygen of the nitro or carbonyl group.

- Mechanism: The

-hole on the Sulfur atom aligns with the lone pair of the Carbonyl Oxygen (

).

- Impact: This locks the molecular conformation, reducing disorder in the crystal lattice and often increasing the melting point relative to the benzene analogue.

Nitro Group Geometry

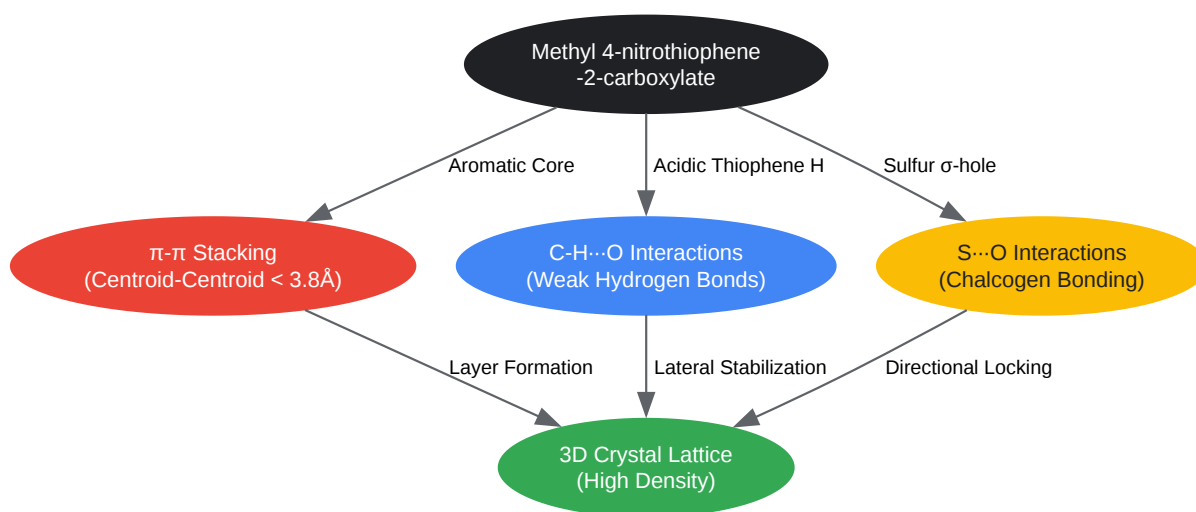
In Methyl 4-nitrobenzoate, the nitro group is often twisted ($\sim 7\text{-}15^\circ$) out of the ring plane due to steric repulsion with the ortho-hydrogens. In **Methyl 4-nitrothiophene-2-carboxylate**:

- The geometry of the 5-membered ring widens the external angles.
- Result: The nitro group is nearly coplanar ($< 5^\circ$ twist).
- Benefit: Enhanced

-conjugation leads to stronger dipole moments, facilitating "Head-to-Tail" stacking which improves charge carrier mobility in organic electronic applications.

Interaction Pathway Diagram

The following graph illustrates the hierarchy of supramolecular synthons stabilizing the structure.



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Caption: Hierarchy of non-covalent interactions stabilizing the thiophene crystal lattice.

References

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